

Azido-PEG10-NHS Ester: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Azido-PEG10-NHS ester

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides crucial safety information and handling precautions for **Azido-PEG10-NHS ester**, a bifunctional crosslinker increasingly utilized in bioconjugation, drug delivery, and proteomics. Due to its reactive azide and N-hydroxysuccinimide (NHS) ester functional groups, stringent adherence to safety protocols is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes.

Compound Identification and Hazard Classification

Chemical Name: 2,5-dioxopyrrolidin-1-yl 1-azido-3,6,9,12,15,18,21,24,27,30-decaoxatritriacontan-33-oate

Molecular Formula: C₂₇H₄₈N₄O₁₄

Molecular Weight: 652.7 g/mol

CAS Number: 2801772-86-9

While a specific Safety Data Sheet (SDS) for **Azido-PEG10-NHS ester** is not readily available, a comprehensive hazard assessment can be made by considering the reactive functional groups: the organic azide and the NHS ester.

Hazard Summary:

Functional Group	Associated Hazards
Organic Azide	Potentially explosive, toxic (similar to cyanide), sensitive to heat, light, shock, and pressure.
NHS Ester	Moisture-sensitive, irritant to skin, eyes, and respiratory tract.

Personal Protective Equipment (PPE) and Engineering Controls

A multi-layered approach to personal protection and engineering controls is mandatory when handling **Azido-PEG10-NHS ester**.

Mandatory PPE:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Nitrile gloves.
- Body Protection: Flame-resistant laboratory coat.
- Respiratory Protection: Not generally required if handled in a certified chemical fume hood.

Engineering Controls:

- All manipulations of **Azido-PEG10-NHS ester**, including weighing, dissolution, and reaction quenching, must be performed in a certified chemical fume hood.
- A safety shield should be used when performing reactions, especially on a larger scale.

Safe Handling and Storage

Proper handling and storage procedures are critical to maintain the stability and reactivity of **Azido-PEG10-NHS ester** and to mitigate safety risks.

Storage:

- Temperature: Store at or below -20°C for long-term stability.
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent moisture and air exposure.
- Light: Protect from light by storing in a dark, opaque container.
- Container: Use a tightly sealed, appropriate container.

Handling:

- Equilibrate the container to room temperature before opening to prevent condensation of moisture.
- Use non-metallic spatulas and tools to avoid the formation of shock-sensitive metal azides.
- Avoid contact with incompatible materials (see Section 4).
- Prepare solutions fresh for each use as the NHS ester is susceptible to hydrolysis.

Stability and Reactivity

The stability of **Azido-PEG10-NHS ester** is primarily influenced by its organic azide group. A common guideline for the stability of organic azides is the carbon-to-nitrogen (C/N) ratio.

Carbon-to-Nitrogen Ratio Analysis:

For **Azido-PEG10-NHS ester** (C₂₇H₄₈N₄O₁₄), the C/N ratio is $27/4 = 6.75$. This high C/N ratio suggests that the compound is relatively stable against spontaneous explosive decomposition under normal handling conditions. However, it remains a potentially energetic material.

Incompatible Materials:

Incompatible Substance	Hazard
Heavy Metals (e.g., copper, lead, silver)	Formation of highly explosive heavy metal azides.
Acids	Can protonate the azide to form the highly toxic and explosive hydrazoic acid.
Halogenated Solvents (e.g., dichloromethane, chloroform)	Can form explosive diazidomethane.
Strong Oxidizing Agents	Can lead to a violent reaction.
Water/Moisture	Hydrolyzes the NHS ester, rendering it inactive.
Primary and Secondary Amines (in buffers, e.g., Tris)	React with the NHS ester, competing with the intended reaction.

Experimental Protocols: Quenching and Deactivation

Quenching of Unreacted NHS Ester:

At the end of a conjugation reaction, any unreacted NHS ester should be quenched to prevent non-specific labeling.

Methodology:

- Prepare a quenching solution of 1 M Tris-HCl, pH 8.0, or 1 M glycine.
- Add the quenching solution to the reaction mixture to a final concentration of 20-50 mM.
- Incubate for 15-30 minutes at room temperature.

Deactivation and Disposal of Azide-Containing Waste:

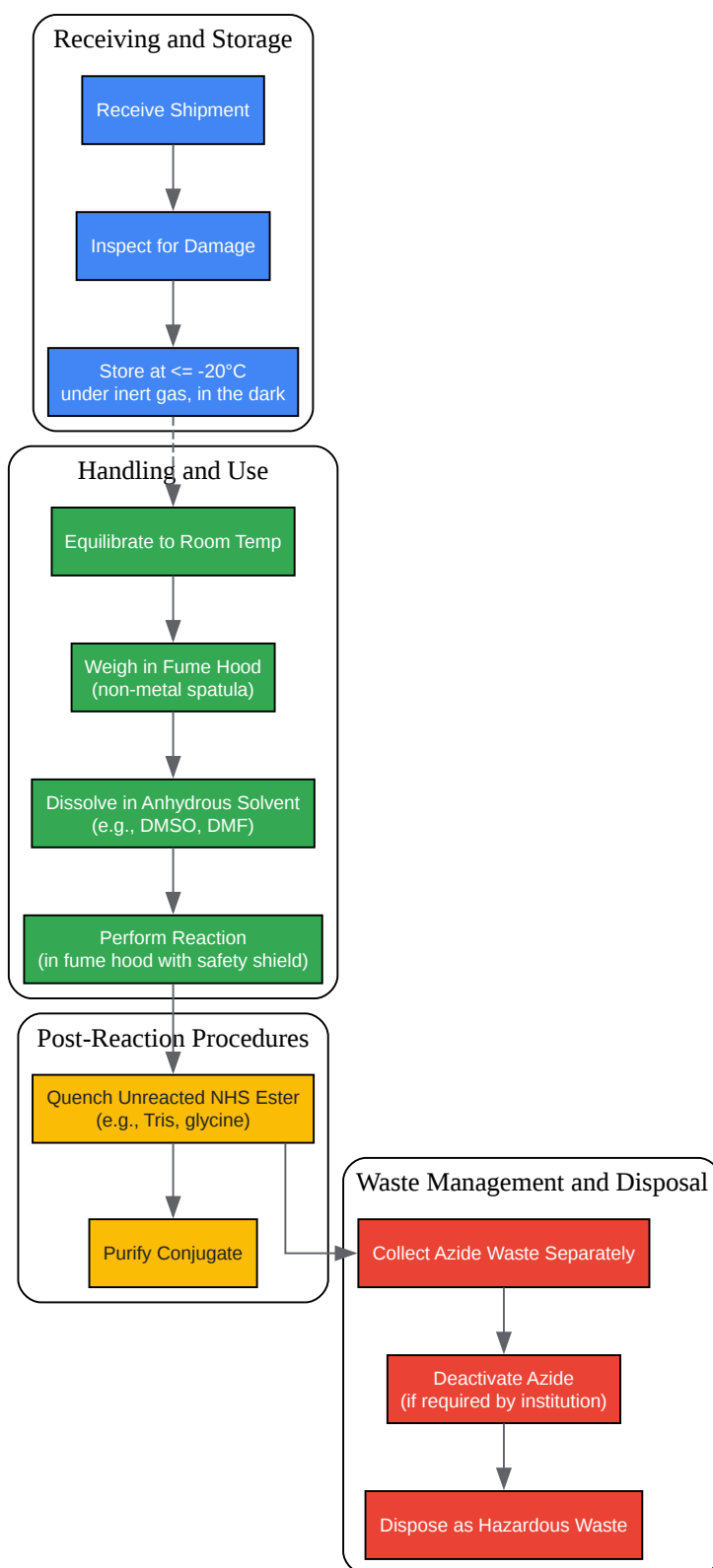
Organic azides in waste streams should be deactivated before disposal.

Methodology:

- Reduction: A common method for deactivating organic azides is reduction to the corresponding amine. This can be achieved using reagents like triphenylphosphine or Staudinger ligation.
- Disposal:
 - Collect all azide-containing waste in a dedicated, clearly labeled container.
 - Do not mix azide waste with acidic waste.
 - Arrange for disposal through your institution's hazardous waste management program.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Azido-PEG10-NHS ester**, from receipt to disposal.



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Safe handling workflow for **Azido-PEG10-NHS ester**.

This guide is intended to provide a framework for the safe handling of **Azido-PEG10-NHS ester**. It is imperative that all users consult their institution's specific safety protocols and conduct a thorough risk assessment before commencing any work with this compound.

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